

Introduction: The Privileged Scaffold of 2-Bromo-4-Phenylthiazole

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Compound of Interest

Compound Name: ethyl 2-bromo-4-phenylthiazole-5-carboxylate

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In the landscape of medicinal chemistry, certain molecular frameworks consistently appear in a multitude of biologically active compounds. These are often referred to as "privileged structures" due to their ability to interact with a wide range of biological targets. The 2-bromo-4-phenylthiazole core is a quintessential example of such a scaffold. Its derivatives are integral to compounds exhibiting a broad spectrum of pharmacological activities, including antifungal, anticancer, and anti-inflammatory properties.^{[1][2][3]} The thiazole ring is a bioisostere of various functional groups, enabling it to modulate physicochemical properties and enhance target binding, while the phenyl group provides a vector for diverse substitutions to explore structure-activity relationships (SAR). The bromine atom at the C2 position is not merely a substituent; it is a versatile synthetic handle, unlocking a vast chemical space for derivatization through modern cross-coupling reactions.

This guide provides a comprehensive exploration of the core theoretical properties of 2-bromo-4-phenylthiazole derivatives. We will dissect its molecular and electronic structure using computational methods, detail its spectroscopic signature, outline its synthesis and reactivity, and connect these fundamental properties to its significant role in drug discovery and development. This document is intended for researchers, scientists, and drug development

professionals seeking a deep, mechanistically-grounded understanding of this important chemical entity.

Part 1: Molecular and Electronic Structure

The intrinsic properties of the 2-bromo-4-phenylthiazole molecule are dictated by its unique arrangement of atoms and the distribution of electrons. Understanding this foundation is critical to predicting its reactivity and biological interactions.

Fundamental Molecular Properties

The parent compound, 2-bromo-4-phenyl-1,3-thiazole, is a solid at room temperature with a melting point of 55-59 °C.[4] Its fundamental computed properties provide a baseline for understanding its physicochemical behavior.

Property	Value	Source
Molecular Formula	C ₉ H ₆ BrNS	PubChem[5]
Molecular Weight	240.12 g/mol	PubChem[5]
XLogP3 (Lipophilicity)	3.6	PubChem[5]
Topological Polar Surface Area	41.1 Å ²	PubChem[5]
Hydrogen Bond Donors	0	PubChem
Hydrogen Bond Acceptors	2 (N, S)	PubChem

Molecular Geometry and Crystallography

Single-crystal X-ray diffraction studies have provided precise insights into the three-dimensional structure of 2-bromo-4-phenylthiazole. A key feature is the relative orientation of the thiazole and phenyl rings. These two planar systems are not coplanar but are twisted with respect to each other by a dihedral angle of approximately 7.45°.[6][7] This non-planarity can have significant implications for how the molecule fits into the binding pocket of a biological target.

In the crystalline state, the molecules exhibit intermolecular interactions, including π – π stacking between the aromatic rings of adjacent molecules and short S...Br contacts, which contribute to the stability of the crystal lattice.[6][7]

Computational Analysis: A Deeper Look at Electronic Properties

To move beyond a static picture, we employ computational chemistry, specifically Density Functional Theory (DFT), to model the electronic landscape of the molecule. These calculations are crucial for predicting sites of reactivity and understanding spectroscopic behavior.

- **Frontier Molecular Orbitals (HOMO & LUMO):** The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are key to understanding chemical reactivity. The HOMO represents the ability to donate an electron (nucleophilicity), while the LUMO represents the ability to accept an electron (electrophilicity). The energy gap between HOMO and LUMO (ΔE) is an indicator of molecular stability; a smaller gap suggests higher reactivity.[8] For thiazole derivatives, these orbitals are typically delocalized over the π -system of the rings. The presence of substituents can significantly alter the energy and distribution of these orbitals, thereby tuning the molecule's reactivity.
- **Molecular Electrostatic Potential (MEP):** The MEP map is a visualization tool that illustrates the charge distribution on the molecule's surface.[9] It allows for the immediate identification of electron-rich (negative potential, typically red) and electron-poor (positive potential, typically blue) regions. For 2-bromo-4-phenylthiazole, the MEP would show negative potential around the nitrogen and sulfur atoms, indicating their role as Lewis basic sites, while regions near the hydrogen atoms would show positive potential. This map is invaluable for predicting sites of non-covalent interactions, such as hydrogen bonding, with a receptor.

Part 2: Spectroscopic Characterization

The structural elucidation of newly synthesized 2-bromo-4-phenylthiazole derivatives relies on a combination of standard spectroscopic techniques. Each method provides a unique piece of the structural puzzle.

Technique	Typical Observations for 2-Bromo-4-phenylthiazole
^1H NMR	Aromatic protons on the phenyl ring (multiplets, ~7.4-7.9 ppm); Thiazole proton (singlet, ~8.16 ppm). [6] [7]
^{13}C NMR	Aromatic carbons (~125-135 ppm); Thiazole carbons, including the C-Br carbon (~140-170 ppm).
IR Spectroscopy	C-H stretching (aromatic, ~3100-3000 cm^{-1}); C=C and C=N stretching (~1600-1400 cm^{-1}); C-Br stretching (~700-600 cm^{-1}). [6] [7]
UV-Vis Spectroscopy	Absorption bands corresponding to $\pi \rightarrow \pi^*$ transitions within the conjugated aromatic system.

Experimental Protocol: Nuclear Magnetic Resonance (NMR) Spectroscopy

- Causality: NMR is the most powerful tool for determining the precise connectivity of atoms in a molecule. The chemical environment of each proton and carbon nucleus results in a unique resonance frequency, allowing for unambiguous structure determination.
- Methodology:
 - Sample Preparation: Dissolve 5-10 mg of the purified derivative in ~0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a 5 mm NMR tube. The choice of solvent is critical to ensure complete dissolution and avoid signal overlap.[\[10\]](#)
 - ^1H NMR Acquisition: Acquire a standard one-dimensional proton spectrum on a 400 MHz or higher spectrometer. Typical parameters include a spectral width of 0-12 ppm, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.
 - ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. This often requires a longer acquisition time due to the lower natural abundance of the ^{13}C isotope. Typical

parameters include a spectral width of 0-200 ppm and a relaxation delay of 2-5 seconds.

[10]

- Data Analysis: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). This involves Fourier transformation, phase correction, and baseline correction. Integrate the ^1H signals to determine proton ratios and analyze coupling patterns to establish neighborhood relationships.

Part 3: Synthesis and Versatile Reactivity

The utility of the 2-bromo-4-phenylthiazole scaffold in drug discovery is underpinned by its accessible synthesis and the strategic reactivity of the C2-bromo group.

Synthesis of the Core Scaffold

A common and effective method for synthesizing 2-bromo-4-phenylthiazole is a Sandmeyer-type reaction starting from the readily available 2-amino-4-phenylthiazole.

- Causality: This method is advantageous because the starting 2-aminothiazole can be easily prepared via the classic Hantzsch thiazole synthesis from a substituted phenacyl bromide and thiourea.[2][11] The subsequent diazotization of the amino group followed by displacement with bromide provides a clean and high-yielding route to the target compound.

Experimental Protocol: Synthesis of 2-Bromo-4-phenylthiazole[6][7]

- Dissolution: In a round-bottom flask, dissolve 2-amino-4-phenylthiazole (1.0 eq) and copper(II) bromide (CuBr_2 , 1.5 eq) in acetonitrile at room temperature.
- Diazotization: Add n-butyl nitrite (1.5 eq) dropwise to the stirred solution.
- Reaction: Heat the solution to approximately 60 °C (333 K). The reaction is typically complete within 15-30 minutes, which can be monitored by Thin Layer Chromatography (TLC).
- Workup: Cool the reaction mixture to room temperature and evaporate the solvent in vacuo. Dissolve the residue in a suitable organic solvent like ethyl acetate and wash with a dilute

aqueous ammonia solution to remove copper salts.

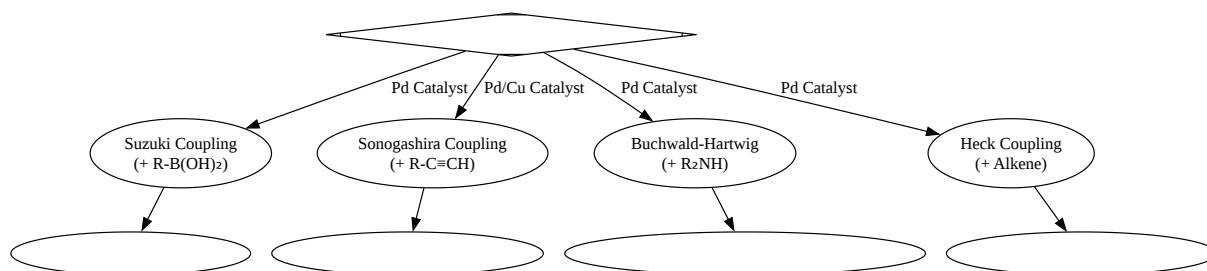
- Purification: Dry the organic layer over anhydrous MgSO_4 , filter, and evaporate the solvent. Purify the crude residue by column chromatography on silica gel (e.g., using a heptane-ethyl acetate gradient) to yield the pure 2-bromo-4-phenylthiazole.

Reactivity: The Gateway to Chemical Diversity

The bromine atom at the C2 position is the molecule's primary reactive center, serving as an excellent leaving group in palladium-catalyzed cross-coupling reactions. This allows for the modular and efficient construction of large libraries of analogues, which is a cornerstone of modern medicinal chemistry.

- Suzuki Coupling: Reaction with boronic acids to form new C-C bonds, introducing diverse aryl or heteroaryl substituents.[\[12\]](#)
- Sonogashira Coupling: Reaction with terminal alkynes to introduce alkynyl moieties.
- Heck Coupling: Reaction with alkenes.
- Buchwald-Hartwig Amination: Reaction with amines to form 2-amino-4-phenylthiazole derivatives.

This synthetic versatility is paramount, as it allows chemists to systematically probe the effects of different substituents at the C2 position on biological activity.



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Caption: Key Cross-Coupling Reactions of 2-Bromo-4-phenylthiazole.

Part 4: Pharmacological Significance and Drug Discovery Workflow

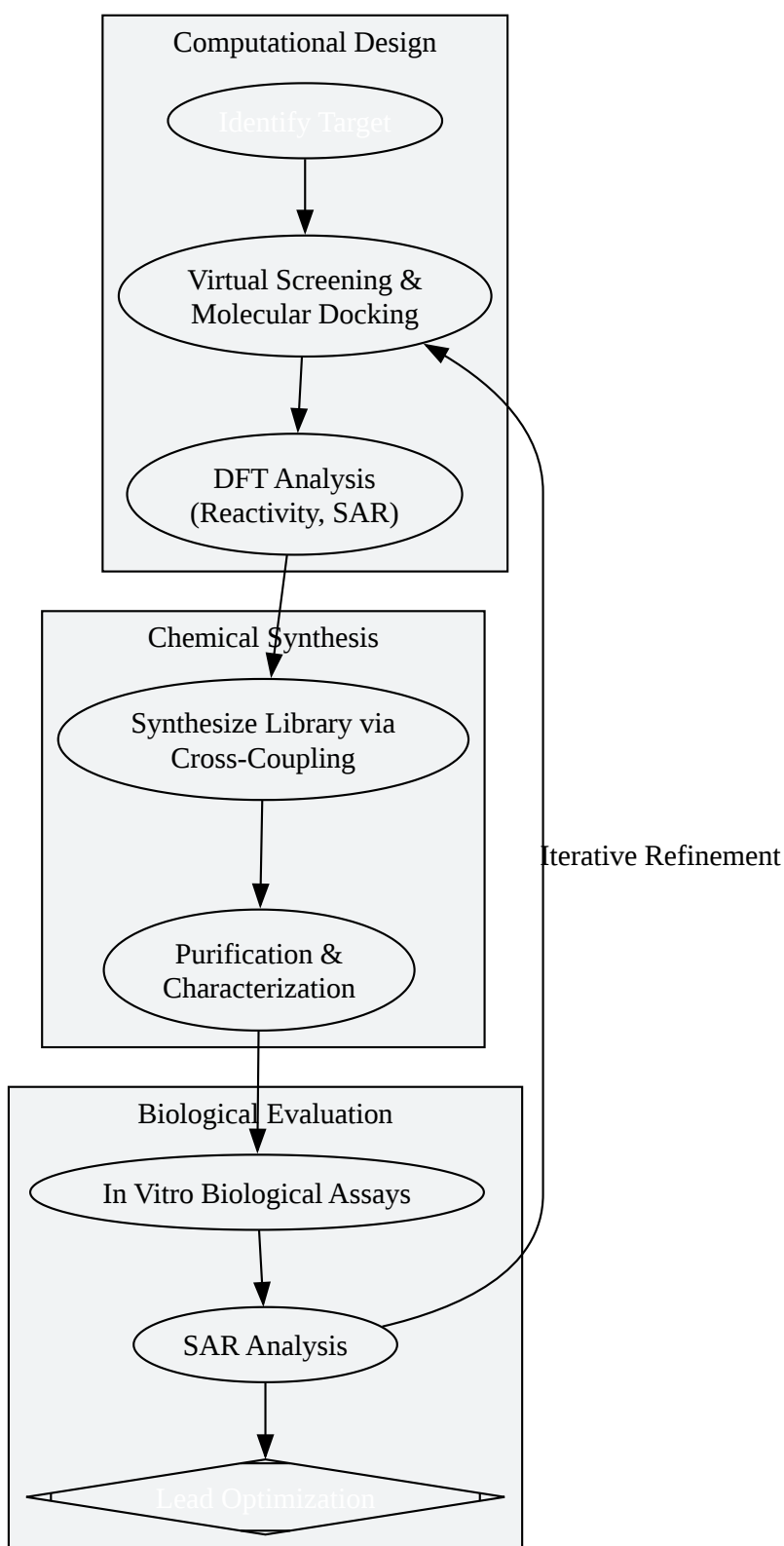
Derivatives of 2-bromo-4-phenylthiazole have been investigated for a wide array of therapeutic applications. The ability to easily modify the scaffold at the C2-position allows for the fine-tuning of its pharmacological profile.

Diverse Biological Activities

- **Antifungal Agents:** Several 2-phenylthiazole derivatives have been designed and synthesized as inhibitors of lanosterol 14 α -demethylase (CYP51), a crucial enzyme in fungal cell membrane biosynthesis.[1]
- **Anticancer Agents:** The thiazole scaffold is present in numerous compounds evaluated for their cytotoxic effects against various cancer cell lines.[2][13][14] They can act through inhibition of key signaling pathways involved in tumor growth and proliferation.[13]
- **Anti-inflammatory Activity:** Certain derivatives have shown potential as anti-inflammatory agents, likely through the inhibition of inflammatory mediators.[3]

A Workflow for Rational Drug Design

The development of new drugs from the 2-bromo-4-phenylthiazole scaffold follows a logical, iterative process that integrates computational and experimental chemistry.



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Caption: Iterative Drug Discovery Workflow for Thiazole Derivatives.

Experimental Protocol: Molecular Docking

- **Causality:** Molecular docking is a computational technique that predicts the preferred orientation of one molecule (a ligand) when bound to a second (a receptor, typically a protein). It is used to screen virtual libraries of compounds and prioritize those with the highest predicted binding affinity for synthesis and biological testing.
- **Methodology:**
 - **Preparation:** Obtain the 3D crystal structure of the target protein from the Protein Data Bank (PDB). Prepare the protein by removing water molecules, adding hydrogen atoms, and assigning charges. Prepare a 3D structure of the 2-bromo-4-phenylthiazole derivative and optimize its geometry using computational methods.[\[15\]](#)
 - **Grid Generation:** Define the binding site (active site) on the protein. A grid box is generated that encompasses this site.
 - **Docking Simulation:** Use docking software (e.g., AutoDock Vina, Schrödinger Glide) to systematically sample different conformations and orientations of the ligand within the grid box.[\[16\]](#)
 - **Scoring and Analysis:** The software calculates a binding score (e.g., in kcal/mol) for each pose, estimating the binding affinity. The lowest energy poses are analyzed to identify key interactions (e.g., hydrogen bonds, hydrophobic interactions) between the ligand and the protein. Compounds with the best scores and most favorable interactions are prioritized.

Conclusion

The 2-bromo-4-phenylthiazole scaffold represents a powerful platform in modern drug discovery. Its theoretical properties—from its non-planar geometry and distinct electronic signature to its versatile reactivity—make it an ideal starting point for the development of novel therapeutics. The strategic placement of the bromine atom at the C2 position provides a gateway for extensive chemical exploration via robust cross-coupling methodologies. By integrating computational analysis with targeted synthesis and biological evaluation, researchers can continue to unlock the full therapeutic potential of this privileged heterocyclic system. This guide serves as a foundational resource, providing both the theoretical

underpinnings and practical insights necessary to harness the power of 2-bromo-4-phenylthiazole derivatives in the pursuit of new medicines.

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